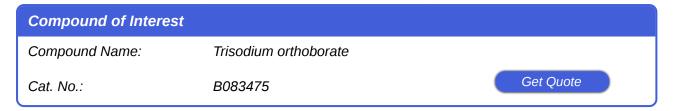


# An In-depth Technical Guide to Trisodium Orthoborate: Identifiers, Properties, and Applications

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Trisodium orthoborate**, a versatile inorganic compound with applications spanning materials science and chemical synthesis. This document consolidates key identifiers, physicochemical properties, synthesis protocols, and established industrial uses, presented in a format tailored for technical and research-oriented audiences.

# Chemical Identifiers and Physicochemical Properties

**Trisodium orthoborate** is an inorganic salt with the chemical formula Na<sub>3</sub>BO<sub>3</sub>. It is the trisodium salt of orthoboric acid. For precise identification and handling in a research context, a comprehensive list of its identifiers and properties is provided in the tables below.

Table 1: Chemical Identifiers for Trisodium Orthoborate



Identifier	Value
CAS Number	14312-40-4[1]
IUPAC Name	Trisodium orthoborate[1]
Molecular Formula	Na <sub>3</sub> BO <sub>3</sub> [1]
Synonyms	Sodium orthoborate, Boric acid trisodium salt[1]
European Community (EC) Number	238-253-6[1]
PubChem CID	159383
ChemSpider ID	140167
InChI	InChI=1S/BO3.3Na/c2-1(3)4;;;/q-3;3*+1
Canonical SMILES	[O-]INVALID-LINK[O-].[Na+].[Na+].[Na+]

Table 2: Physicochemical Properties of Trisodium Orthoborate

Property	Value
Molecular Weight	127.778 g/mol [1]
Appearance	White solid
Density	1.73 g/cm <sup>3</sup>
Melting Point	968 °C (decomposes)
Solubility in Water	Reacts with water

# **Synthesis of Trisodium Orthoborate**

**Trisodium orthoborate** can be synthesized through a high-temperature solid-state reaction. The primary method involves the reaction of sodium metaborate (NaBO<sub>2</sub>) with sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>).

## **Experimental Protocol: Solid-State Synthesis**

Materials:



- Sodium metaborate (NaBO<sub>2</sub>)
- Sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>), anhydrous
- High-temperature furnace
- · Alumina or platinum crucible

#### Methodology:

- Thoroughly mix stoichiometric amounts of sodium metaborate and sodium carbonate powder.
- Place the mixture in a suitable high-temperature crucible (alumina or platinum).
- Heat the mixture in a furnace to a temperature between 600 °C and 850 °C.[2]
- Maintain the temperature for a sufficient duration to ensure complete reaction and the evolution of carbon dioxide. The reaction proceeds according to the following equation: NaBO<sub>2</sub> + Na<sub>2</sub>CO<sub>3</sub> → Na<sub>3</sub>BO<sub>3</sub> + CO<sub>2</sub>
- After the reaction is complete, cool the furnace to room temperature.
- The resulting solid product is Trisodium orthoborate. Due to the high temperatures involved, obtaining a pure crystalline form can be challenging.[2]

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### References

- 1. trisodium orthoborate | 14312-40-4 | Benchchem [benchchem.com]
- 2. Trisodium orthoborate Wikipedia [en.wikipedia.org]







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